

In-Depth Technical Guide: Spectroscopic Data of Axitinib Impurity D

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Compound of Interest

Compound Name: Axitinib Impurity d

Cat. No.: B15815446

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data for **Axitinib Impurity D**, a known process-related impurity and potential degradation product of the tyrosine kinase inhibitor, Axitinib. Understanding the structural characteristics of such impurities is crucial for ensuring the quality, safety, and efficacy of the final drug product. This document summarizes the key analytical data and methodologies for the identification and characterization of this specific impurity.

Chemical Identity of Axitinib Impurity D

Axitinib Impurity D is chemically identified as 2-((1-acetyl-1H-indazol-6-yl)sulfinyl)-N-methylbenzamide. Its fundamental properties are summarized in the table below.

Property	Value
IUPAC Name	2-((1-acetyl-1H-indazol-6-yl)sulfinyl)-N-methylbenzamide
CAS Number	1959572-98-5
Molecular Formula	C ₁₇ H ₁₅ N ₃ O ₃ S
Molecular Weight	341.38 g/mol
Appearance	White to off-white solid

Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and quantification of **Axitinib Impurity D**. While a comprehensive public repository of the raw spectral data for this specific impurity is not readily available, forced degradation studies of Axitinib have led to the characterization of structurally related compounds, including sulfoxide derivatives. The data presented here is based on the expected spectral characteristics derived from its known structure and data from analogous compounds reported in scientific literature.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is a critical tool for confirming the elemental composition of **Axitinib Impurity D**.

Table 2: Mass Spectrometry Data for **Axitinib Impurity D**

Parameter	Expected Value (m/z)
[M+H] ⁺ (Monoisotopic)	342.0856
[M+Na] ⁺ (Monoisotopic)	364.0675

Note: The expected values are calculated based on the molecular formula C₁₇H₁₅N₃O₃S.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical structure and connectivity of atoms in **Axitinib Impurity D**. The following tables outline the predicted ^1H and ^{13}C NMR chemical shifts. These predictions are based on the known structure and typical chemical shift ranges for similar functional groups and aromatic systems.

Table 3: Predicted ^1H NMR Spectroscopic Data for **Axitinib Impurity D**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
Acetyl-CH ₃	~2.7	Singlet
N-CH ₃	~2.9	Doublet
Aromatic-H	7.5 - 8.5	Multiplets
NH	~8.6	Broad Singlet

Table 4: Predicted ^{13}C NMR Spectroscopic Data for **Axitinib Impurity D**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Acetyl-CH ₃	~24
N-CH ₃	~27
Aromatic-C	110 - 150
C=O (Amide)	~168
C=O (Acetyl)	~170

Note: Actual chemical shifts can vary depending on the solvent and other experimental conditions.

Experimental Protocols

The following sections describe generalized experimental protocols for the spectroscopic analysis of Axitinib and its impurities, based on methods reported in the literature.

Liquid Chromatography-Mass Spectrometry (LC-MS)

A stability-indicating LC-MS method is crucial for separating Axitinib from its impurities and degradation products.

Workflow for LC-MS Analysis



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Caption: A typical experimental workflow for LC-MS analysis.

Instrumentation:

- **HPLC System:** A system equipped with a photodiode array (PDA) or UV detector.
- **Column:** A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm).
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
- **Mass Spectrometer:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.

Parameters:

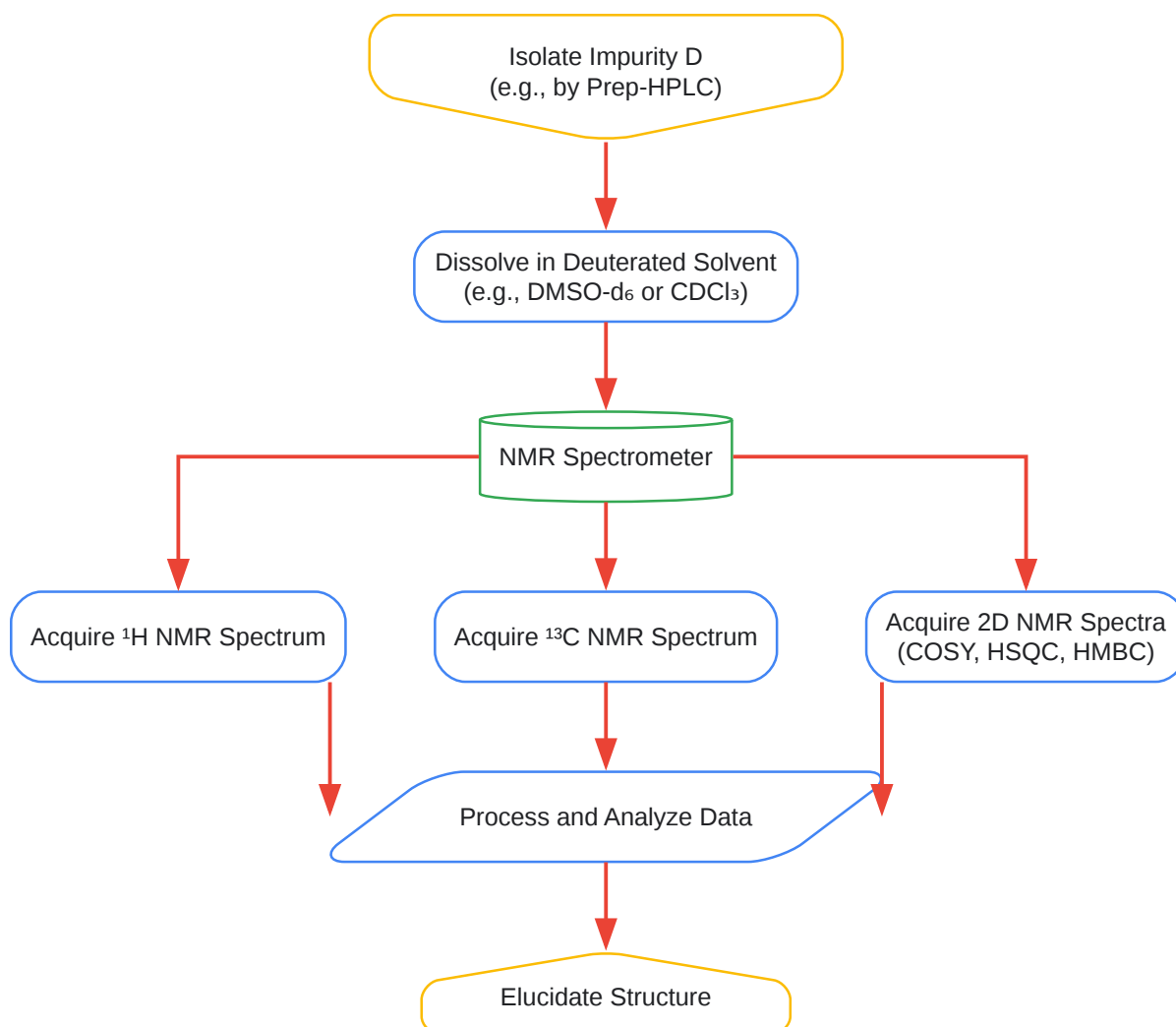
- **Flow Rate:** Typically 0.5 - 1.0 mL/min.
- **Column Temperature:** Maintained at a constant temperature, for example, 30°C.
- **Detection Wavelength:** Selected based on the UV absorbance maximum of Axitinib and its impurities.

- MS Ionization Mode: Positive ion mode is generally used for Axitinib and its related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is employed for the definitive structural elucidation of isolated impurities.

Workflow for NMR Analysis



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Caption: A standard workflow for NMR-based structural elucidation.

Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a suitable probe.

Sample Preparation:

- The isolated impurity is dissolved in a deuterated solvent (e.g., DMSO-d₆, CDCl₃).

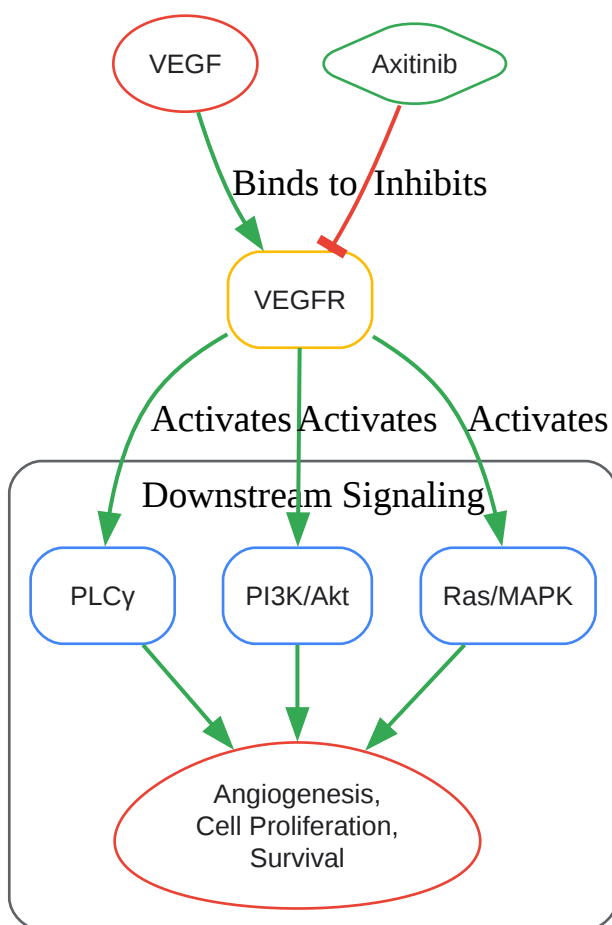
Experiments:

- 1D NMR: ¹H and ¹³C spectra are acquired to identify the types and numbers of protons and carbons.
- 2D NMR: Correlation spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) experiments are performed to establish the connectivity between atoms and confirm the final structure.

Signaling Pathway Context

Axitinib is a potent and selective second-generation inhibitor of vascular endothelial growth factor receptors (VEGFRs). Understanding its mechanism of action provides context for the importance of ensuring its purity.

Simplified Axitinib Signaling Pathway Inhibition



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Caption: Axitinib inhibits VEGFR, blocking downstream signaling pathways.

This guide serves as a foundational resource for professionals involved in the development, manufacturing, and quality control of Axitinib. The provided data and protocols are intended to aid in the identification and characterization of **Axitinib Impurity D**, contributing to the overall quality and safety of the pharmaceutical product.

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